An In-depth Technical Guide to N,N-diethyl-3-methoxyphenethylamine

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Compound of Interest

Compound Name:	*Ethyl[2-(3-methoxyphenyl)ethyl]amine*
CAS No.:	*782450-14-0*
Cat. No.:	*B14152799*

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Abstract

N,N-diethyl-3-methoxyphenethylamine is a substituted phenethylamine derivative. This technical guide provides a comprehensive overview of its chemical properties, including its molecular formula and weight. Due to the limited availability of direct research on this specific compound, this document also explores established synthetic routes and analytical methodologies for closely related phenethylamines, offering valuable insights for researchers. Furthermore, a discussion on the potential pharmacological and toxicological profiles is presented, based on the characteristics of its structural analogs.

Core Molecular and Physical Properties

N,N-diethyl-3-methoxyphenethylamine is a tertiary amine with a methoxy group substituted at the third position of the phenyl ring.

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Property	Value	Source
Molecular Formula	C13H21NO	[1][2]
Molecular Weight	207.32 g/mol	[1][2]
Exact Mass	207.162314 g/mol	[1][2]
InChI	InChI=1S/C13H21NO/c1-4-14(5-2)10-9-12-7-6-8-13(11-12)15-3/h6-8,11H,4-5,9-10H2,1-3H3	[1][2]
InChIKey	WSPVURPVOWOYQC-UHFFFAOYSA-N	[1][2]
SMILES	C=1(C=C(C=CC1)OC)CCN(CC)CC	[1][2]

Synthesis and Purification

While specific synthesis protocols for N,N-diethyl-3-methoxyphenethylamine are not readily available in published literature, its synthesis can be logically inferred from established methods for analogous phenethylamines. A common and effective method is reductive amination.

Proposed Synthetic Pathway: Reductive Amination

This pathway would likely begin with 3-methoxyphenylacetone.

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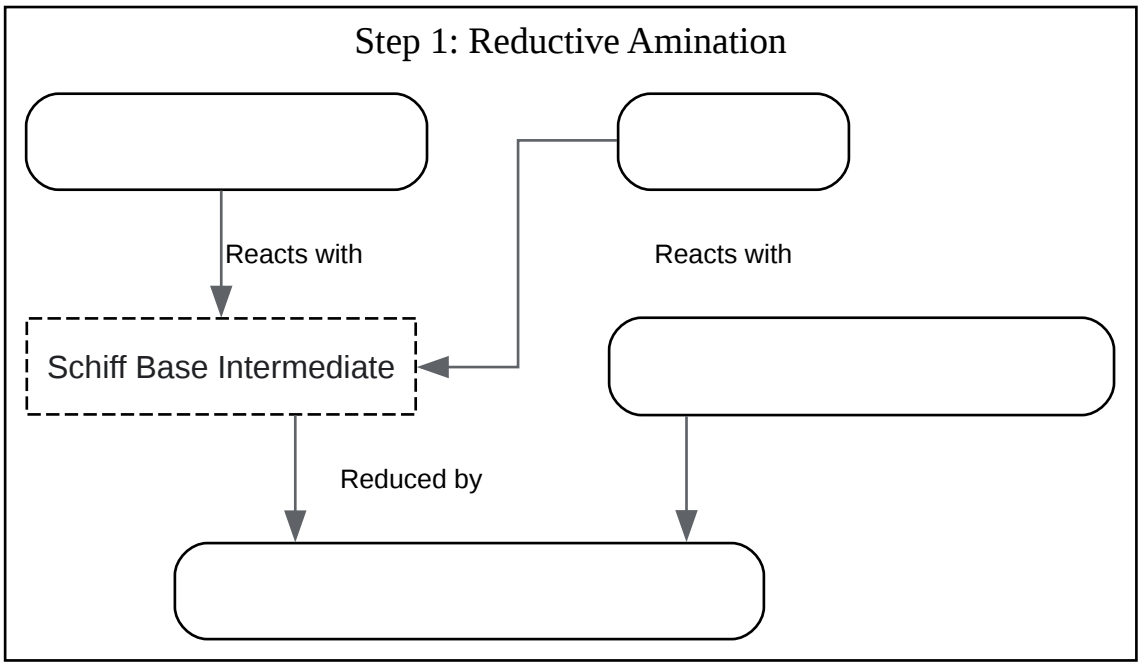

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Caption: Proposed reductive amination pathway for the synthesis of N,N-diethyl-3-methoxyphenethylamine.

Experimental Protocol (Hypothetical):

- Reaction Setup: In a round-bottom flask, dissolve 3-methoxyphenylacetone in a suitable solvent such as methanol.
- Amine Addition: Add an excess of diethylamine to the solution.
- pH Adjustment: Adjust the pH of the mixture to approximately 6-7 using a suitable acid, such as acetic acid, to facilitate the formation of the Schiff base intermediate.
- Reduction: Introduce a reducing agent, for instance, sodium cyanoborohydride, to the reaction mixture. Allow the reaction to proceed at room temperature with stirring for a designated period, typically several hours to overnight.
- Workup: Quench the reaction by adding water and adjust the pH to basic conditions (pH > 12) using a strong base like sodium hydroxide.

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- Extraction: Extract the aqueous layer multiple times with an organic solvent, such as chloroform or dichloromethane, to isolate the product.
- Purification: Combine the organic layers, dry them over an anhydrous salt (e.g., sodium sulfate), and concentrate the solution under reduced pressure to yield the crude product. Further purification can be achieved through techniques like vacuum distillation or column chromatography.

Analytical Methodologies

For the detection and quantification of N,N-diethyl-3-methoxyphenethylamine in various matrices, including biological samples, hyphenated chromatographic techniques are the methods of choice due to their high sensitivity and selectivity.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust technique for the analysis of volatile and thermally stable compounds like phenethylamines.

Sample Preparation and Derivatization:

- Extraction: Liquid-liquid extraction or solid-phase extraction (SPE) can be employed to isolate the analyte from the sample matrix.
- Derivatization: To improve chromatographic properties and mass spectral fragmentation, derivatization with agents like N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) or heptafluorobutyric anhydride (HFBA) may be necessary[3].

GC-MS Conditions (General):

- GC Column: A non-polar or medium-polarity capillary column is typically used[3].
- Injection: Splitless injection is often preferred for trace analysis.
- Ionization: Electron ionization (EI) is the standard mode.

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Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and is particularly suitable for the analysis of non-volatile or thermally labile compounds, although N,N-diethyl-3-methoxyphenethylamine is likely amenable to GC-MS.

LC-MS/MS Conditions (General):

- LC Column: A C18 reversed-phase column is commonly used for the separation of phenethylamines.
- Mobile Phase: A gradient elution with a mixture of water and an organic solvent (e.g., acetonitrile or methanol), often with a modifier like formic acid, is typical.
- Ionization: Electrospray ionization (ESI) in positive ion mode is generally effective for phenethylamines.
- Detection: Multiple Reaction Monitoring (MRM) would be used for quantification, providing high selectivity and sensitivity.

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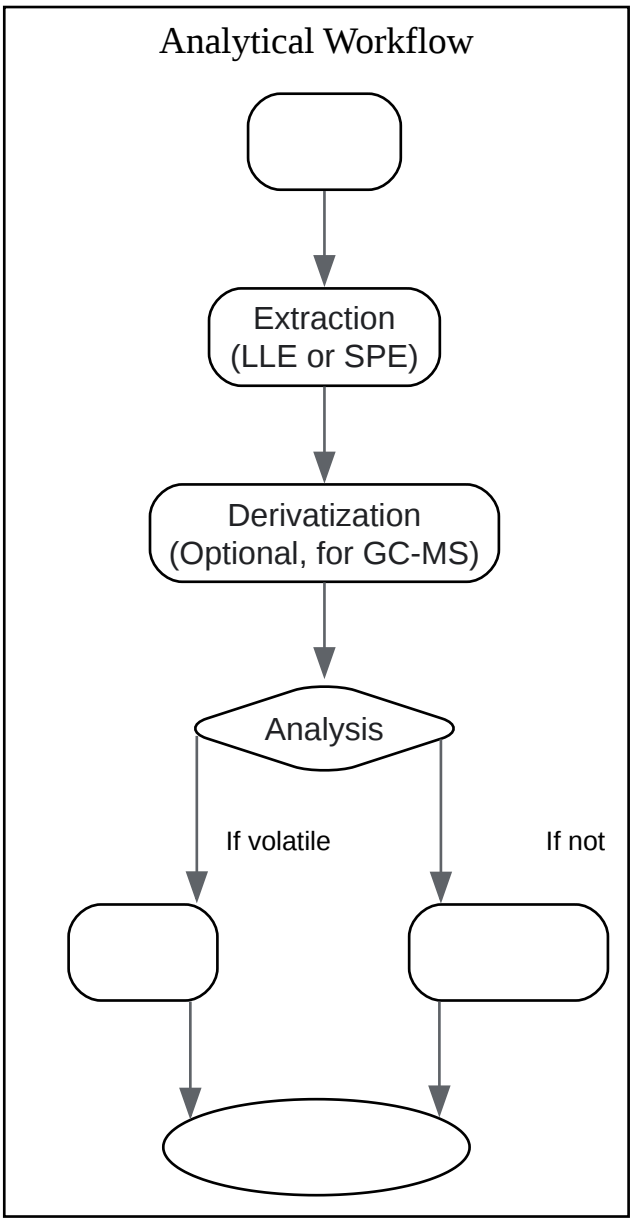

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